

Disperse Red 167: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Disperse Red 167**, a significant monoazo dye. The document details its chemical identity, physical and chemical properties, and common industrial applications, with a focus on providing actionable information for research and development professionals.

Chemical Identity: Synonyms and Trade Names

Disperse Red 167 is known by a variety of synonyms and trade names across different manufacturers and suppliers. This section clarifies its nomenclature to aid in accurate identification and sourcing.

Common Synonyms:

- Disperse Rubine S-2GFL[1][2]
- Disperse Rubine S-2GFLR[1][2]
- Disperse Rubine S-5BL[1][2]
- Disperse Rubine 2GFL[1][2]
- Disperse Rubine H-2GFL[1][2]

- C.I. **Disperse Red 167**[\[3\]](#)
- Disperse Red 5BL[\[4\]](#)
- Disperse Red S-5BL[\[3\]](#)
- Disperse red SE-GF[\[3\]](#)
- 2-[N-(2-acetyloxyethyl)-4-[(2-chloro-4-nitrophenyl)diazenyl]-3-(propanoylamino)anilino]ethyl acetate[\[5\]](#)
- ((4-((2-Chloro-4-nitrophenyl)diazenyl)-3-propionamidophenyl)azanediyl)bis(ethane-2,1-diyl) diacetate[\[5\]](#)

Selected Trade Names:

- Akasperse Rubine 3BLS Liq.[\[6\]](#)
- Chromacron Rubine 2-GFL[\[6\]](#)
- Dorospers Rubine GFL Conc.[\[6\]](#)
- LeadisperseRubine 2GFL[\[6\]](#)
- Terilenia Rubine FBL[\[6\]](#)

Physicochemical and Technical Data

A summary of the key quantitative data for **Disperse Red 167** is presented in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value
CAS Number	61968-52-3, 26850-12-4[1][2]
C.I. Number	11338[1][2]
Molecular Formula	C ₂₃ H ₂₆ ClN ₅ O ₇ [1][2][5]
Molecular Weight	519.93 g/mol [1][2]
Physical Appearance	Deep red powder[1][2]

Table 2: Physical and Chemical Properties

Property	Value
Melting Point	120 °C[7]
Maximum Absorption Wavelength (λ _{max})	525 nm[7]
Solubility	Soluble in acetone and alcohol; insoluble in water.[1][2]
Density	1.34 g/cm ³ (Predicted)[8]
Boiling Point	713.2 °C at 760 mmHg (Predicted)[8]
Flash Point	385.1 °C[8]

Table 3: Fastness Properties on Polyester

Fastness Test	Grade
Light Fastness	5-7[3]
Washing Fastness (Staining)	4-5[3]
Sublimation Fastness	4[3]

Experimental Protocols

This section details methodologies for the synthesis, application, and analysis of **Disperse Red 167**.

Synthesis of Disperse Red 167

The synthesis of **Disperse Red 167** is a two-step process involving diazotization followed by an azo coupling reaction.

Step 1: Diazotization of 2-Chloro-4-nitrobenzenamine

The manufacturing process begins with the diazotization of 2-Chloro-4-nitrobenzenamine.[6] In a typical diazotization reaction, the aromatic amine is dissolved or suspended in a strong acid, such as hydrochloric acid, and cooled to a low temperature (0-5 °C). An aqueous solution of sodium nitrite is then added slowly to form the diazonium salt.

Step 2: Azo Coupling

The resulting diazonium salt solution is then coupled with 3-Propanoylamino-N,N-bis(2-acetoxyethyl)benzenamine to form the final **Disperse Red 167** molecule.[6] The coupling reaction is typically carried out in a controlled pH environment to ensure the desired product is formed.

Note: A detailed, publicly available, step-by-step laboratory synthesis protocol for **Disperse Red 167** is not readily found in the literature, likely due to its proprietary nature.

High-Temperature, High-Pressure (HTHP) Exhaust Dyeing of Polyester

Disperse Red 167 is primarily used for dyeing polyester fibers, for which the HTHP method is highly effective.

1. Pre-treatment of Polyester Fabric (Scouring):

- Objective: To remove impurities such as oils and sizes from the fabric.
- Procedure: The polyester fabric is washed in a solution containing a non-ionic detergent and soda ash.

2. Dye Bath Preparation:

- Components:
 - **Disperse Red 167** dye
 - Dispersing agent (to prevent dye aggregation)
 - Acetic acid (to maintain pH between 4.5 and 5.5)
 - Levelling agent (optional, for uniform dyeing)
 - Softened water
- Procedure: The components are mixed in a dye bath with a typical dye concentration of 1-3% on the weight of the fabric (o.w.f.).

3. Dyeing Cycle:

- The scoured polyester fabric is introduced into the dye bath.
- The temperature is gradually raised to 130°C over 30-40 minutes in a high-temperature, high-pressure dyeing machine.
- The temperature is maintained at 130°C for 30-60 minutes.
- The dye bath is then slowly cooled to 80°C before draining.

4. Post-Dyeing Treatment (Reduction Clearing):

- Objective: To remove unfixed dye from the fabric surface, improving fastness properties.
- Procedure: The dyed fabric is treated with a solution of sodium hydrosulfite and caustic soda at 70-80°C for 15 minutes.
- The fabric is then rinsed thoroughly and neutralized with acetic acid.

Analytical Method: HPLC/HRMS for Identification in Textiles

High-Performance Liquid Chromatography coupled with High-Resolution Mass Spectrometry (HPLC/HRMS) can be used for the identification of **Disperse Red 167:1** in textile samples.

- Sample Preparation: Extraction of the dye from the textile fibers using a suitable solvent.
- Chromatographic Separation: The extract is injected into an HPLC system, typically with a C18 reversed-phase column, to separate the dye from other components.
- Detection and Identification: The eluent from the HPLC is introduced into a high-resolution mass spectrometer. The identification of **Disperse Red 167:1** is confirmed by its retention time, accurate mass isotopic pattern, and MS/MS fragmentation pattern. For instance, in one study, the extracted ion chromatogram showed a peak at a retention time of 13.4 minutes corresponding to the exact mass m/z 506.1437 for **Disperse Red 167:1**.^[9]

Visualizations

High-Temperature, High-Pressure (HTHP) Dyeing Workflow

The following diagram illustrates the key stages of the HTHP exhaust dyeing process for polyester using **Disperse Red 167**.

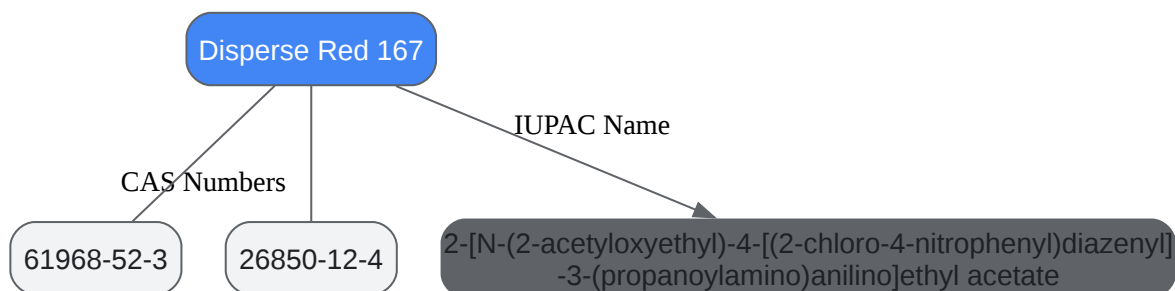


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Caption: Workflow for HTHP Dyeing of Polyester with **Disperse Red 167**.

Logical Relationship of Disperse Red 167 Identifiers

This diagram shows the relationship between the common name, CAS numbers, and the IUPAC name for **Disperse Red 167**.



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Caption: Identifiers for **Disperse Red 167**.

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